

Technical Guide: Stability and Storage of 4-Bromothiazole-5-carbonitrile

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Compound of Interest

Compound Name: 4-Bromothiazole-5-carbonitrile

Cat. No.: B1288823

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Bromothiazole-5-carbonitrile** (CAS No. 1367964-98-4). The information herein is collated from supplier safety data sheets and general principles of chemical stability for related heterocyclic compounds, intended to ensure the integrity and safety of this compound in a research and development setting.

Chemical Identity and Properties

Property	Value
IUPAC Name	4-bromo-1,3-thiazole-5-carbonitrile
CAS Number	1367964-98-4
Molecular Formula	C ₄ HBrN ₂ S
Molecular Weight	189.03 g/mol
Appearance	Not specified (likely a solid)

Recommended Storage Conditions

Proper storage is critical to maintain the chemical integrity of **4-Bromothiazole-5-carbonitrile**. The primary recommendation from suppliers is summarized below.

Parameter	Recommended Condition	Rationale
Temperature	2-8°C[1]	To minimize degradation from thermal stress.
Atmosphere	Sealed in a dry environment[1]	To protect from moisture and atmospheric contaminants.
Light	Store in a light-resistant container	General precaution for brominated organic compounds to prevent photo-degradation.

Stability Profile and Incompatibilities

While specific, detailed stability studies on **4-Bromothiazole-5-carbonitrile** are not publicly available, data from related brominated and heterocyclic compounds suggest the following:

- Incompatible Materials:** Avoid strong oxidizing agents, strong acids, and strong bases. These substances can lead to vigorous reactions and degradation of the compound.
- Hazardous Decomposition Products:** Upon decomposition, this compound may release toxic and irritating gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, sulfur oxides, and hydrogen bromide.

Handling and Safety Precautions

4-Bromothiazole-5-carbonitrile is classified as a hazardous substance.

Hazard Statement	Precautionary Measures
Toxic if swallowed, in contact with skin, or if inhaled.[2]	Wear protective gloves, protective clothing, and eye/face protection. Use only in a well-ventilated area. Do not eat, drink, or smoke when using this product. Wash skin thoroughly after handling.[2]

For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.

Proposed Experimental Protocol for Stability Assessment

The following is a generalized protocol for a forced degradation study, based on ICH guidelines, which can be adapted to assess the stability of **4-Bromothiazole-5-carbonitrile**. Forced degradation studies are essential for developing stability-indicating analytical methods. [\[3\]](#)[\[4\]](#)

Objective: To identify potential degradation products and pathways for **4-Bromothiazole-5-carbonitrile** under various stress conditions.

Analytical Method: A stability-indicating High-Performance Liquid Chromatography (HPLC) method should be developed and validated to separate the parent compound from any degradation products.

Stress Conditions:

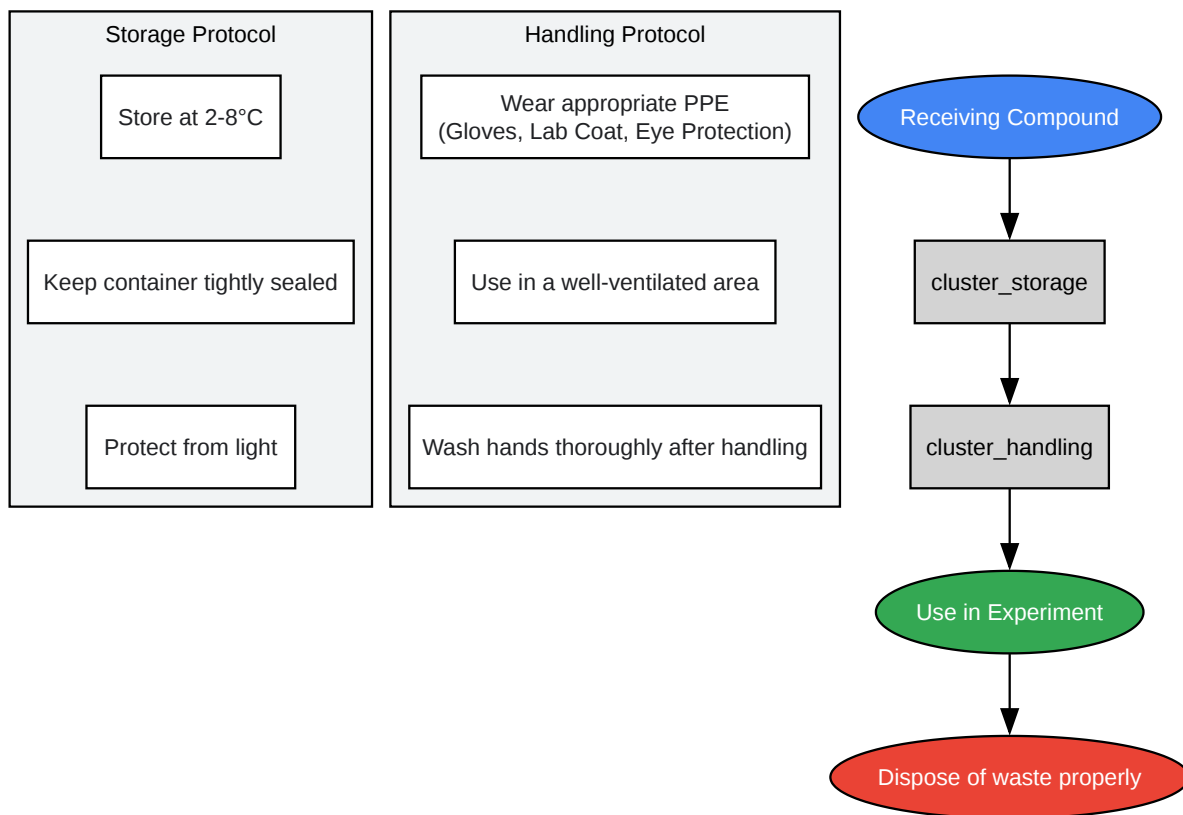
- Acid Hydrolysis:
 - Dissolve the compound in a suitable organic solvent and treat with 0.1 M HCl.
 - Incubate at 60°C for 24-48 hours.
 - Neutralize the solution before analysis.
- Base Hydrolysis:
 - Dissolve the compound in a suitable organic solvent and treat with 0.1 M NaOH.
 - Incubate at 60°C for 24-48 hours.
 - Neutralize the solution before analysis.
- Oxidative Degradation:

- Treat a solution of the compound with 3% hydrogen peroxide (H_2O_2).
- Keep at room temperature for 24-48 hours.
- Thermal Degradation:
 - Expose the solid compound to dry heat at a temperature above the recommended storage conditions (e.g., 60-80°C) for a specified period.
- Photolytic Degradation:
 - Expose a solution of the compound to a calibrated light source (e.g., UV and visible light) as per ICH Q1B guidelines.

Sample Analysis:

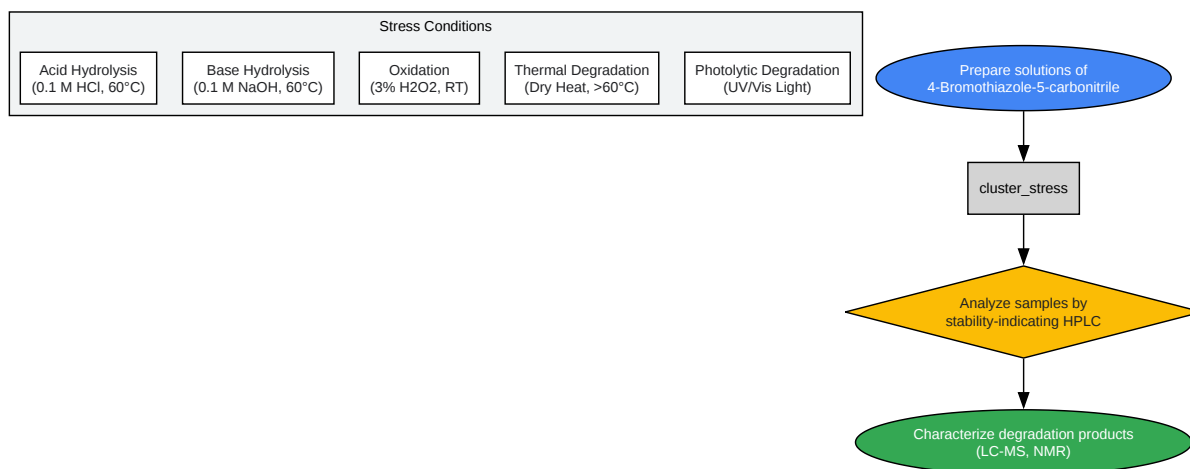
- At specified time points, withdraw samples from each stress condition.
- Analyze the samples using the validated stability-indicating HPLC method.
- Characterize any significant degradation products using techniques such as LC-MS and NMR.

Visualizations



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Caption: Recommended workflow for the storage and handling of **4-Bromothiazole-5-carbonitrile**.



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Caption: Generalized workflow for a forced degradation study of **4-Bromothiazole-5-carbonitrile**.

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References

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